

Application Notes and Protocols: Mass Spectrometry Fragmentation of 8-Methylnon-4-yne

Author: BenchChem Technical Support Team. Date: November 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Understanding the fragmentation patterns of molecules in mass spectrometry is crucial for structural elucidation and identification. This document provides a detailed analysis of the expected electron ionization (EI) mass spectrometry fragmentation pattern of **8-Methylnon-4-yne**. Alkynes, characterized by a carbon-carbon triple bond, exhibit distinct fragmentation behaviors, primarily driven by the formation of stable propargyl cations. These notes will detail the theoretical fragmentation pathways, present the expected quantitative data in a clear format, and provide a comprehensive experimental protocol for acquiring the mass spectrum of this compound.

Predicted Mass Spectrum Data

The mass spectrum of **8-Methylnon-4-yne** is predicted to be characterized by a discernible molecular ion peak and a series of fragment ions resulting from cleavage at bonds alpha to the carbon-carbon triple bond. The molecular formula for **8-Methylnon-4-yne** is C₁₀H₁₈, with a molecular weight of approximately 138.25 g/mol .[1][2]

Table 1: Predicted Major Fragment Ions of 8-Methylnon-4-yne

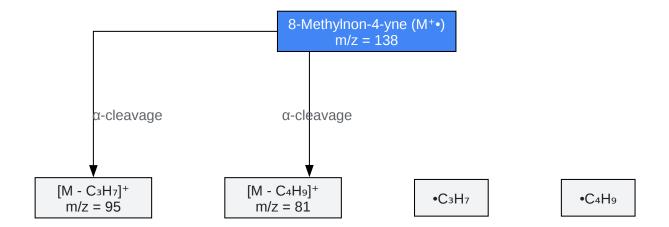


m/z	Proposed Fragment Structure	Fragmentation Pathway
138	[C10H18]+•	Molecular Ion (M ⁺ •)
123	[C ₉ H ₁₅] ⁺	Loss of a methyl radical (•CH₃)
95	[C7H11] ⁺	α-cleavage, loss of a propyl radical (•C ₃ H ₇)
81	[C ₆ H ₉] ⁺	α-cleavage, loss of an isobutyl radical (•C ₄ H ₉)
67	[C₅H ₇]+	Propargyl cation formation
57	[C ₄ H ₉] ⁺	Isobutyl cation
41	[C₃H₅] ⁺	Allyl cation

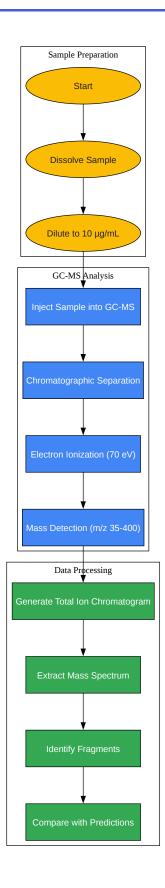
Fragmentation Pathway

The primary fragmentation mechanism for internal alkynes under electron ionization is the cleavage of the C-C bond alpha to the triple bond (α -cleavage). This cleavage results in the formation of a resonance-stabilized propargyl cation. For **8-Methylnon-4-yne**, there are two such α -bonds that can undergo cleavage.









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References

- 1. 8-methyl-4-nonyne [webbook.nist.gov]
- 2. chemspider.com [chemspider.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Mass Spectrometry Fragmentation of 8-Methylnon-4-yne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15441575#mass-spectrometry-fragmentation-pattern-of-8-methylnon-4-yne]

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